

A Comprehensive Technical Guide to Dimethyl 2,6-Naphthalenedicarboxylate

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Compound of Interest

Compound Name: Dimethyl 2,6-naphthalenedicarboxylate

Cat. No.: B1345185

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl 2,6-naphthalenedicarboxylate (DM-2,6-NDC) is an aromatic ester primarily utilized as a monomer in the synthesis of high-performance polyesters, most notably polyethylene naphthalate (PEN). Its rigid bicyclic aromatic structure imparts superior thermal, mechanical, and barrier properties to the resulting polymers compared to their terephthalate-based counterparts. While its principal application lies in materials science, the naphthalene scaffold is a recurring motif in medicinal chemistry, suggesting potential, albeit underexplored, relevance in drug discovery and development. This guide provides a detailed overview of the technical data and experimental protocols associated with DM-2,6-NDC.

Chemical Identity

Property	Value
CAS Number	840-65-3[1]
Molecular Formula	C ₁₄ H ₁₂ O ₄ [2]
Molecular Weight	244.24 g/mol [1]
IUPAC Name	dimethyl naphthalene-2,6-dicarboxylate[2]

Synonyms:

- Dimethyl naphthalene-2,6-dicarboxylate[2]
- 2,6-Dicarbomethoxynaphthalene
- Naphthalene-2,6-dicarboxylic acid, dimethyl ester
- NDC
- ndcm

Physicochemical Properties

Property	Value	Source
Melting Point	187-193 °C	[1]
Boiling Point	> 300 °C	OECD SIDS
Density	1.2379 g/cm ³ (rough estimate)	ChemBK
Vapor Pressure	3.3 x 10 ⁻⁴ Pa at 25 °C	OECD SIDS
Water Solubility	< 1 mg/L	
log Pow	3.5	OECD SIDS
Form	Crystals or white crystalline/flaky solid	[1]

Experimental Protocols

Synthesis of Dimethyl 2,6-Naphthalenedicarboxylate via Esterification

The industrial synthesis of DM-2,6-NDC is typically achieved through the esterification of 2,6-naphthalenedicarboxylic acid (2,6-NDA) with methanol. Several methods have been reported, and the following is a generalized protocol based on patented procedures.

Materials:

- 2,6-Naphthalenedicarboxylic acid (2,6-NDA)
- Methanol
- Catalyst (e.g., sulfuric acid, sodium tungstate, or molybdenum oxide)[3][4]
- Solvent (e.g., trimethyl trimellitate, optionally mixed with methyl benzoate or dimethyl o-phthalate)[3]
- High-pressure reactor with agitation and a distillation setup

Procedure:

- A slurry is prepared by mixing 2,6-NDA, an excess of methanol, the chosen solvent, and a catalytic amount of the selected catalyst.[3] The ratio of reactants and solvent can be optimized; for instance, a weight ratio of 1:3:3 for 2,6-NDA to trimethyl trimellitate to methanol has been described.[3]
- The slurry is fed into a high-pressure reactor.
- The reactor is heated to a temperature ranging from 130°C to 215°C under pressure.[4]
- The reaction mixture is continuously agitated for a duration of 3 to 6 hours.[4]
- During the reaction, water and unreacted methanol are continuously removed by distillation.
- Upon completion, the reaction product is analyzed for the yield of DM-2,6-NDC, which can reach over 90 mol%.[3][4]
- The crude product can be further purified by recrystallization.

Synthesis of Polyethylene Naphthalate (PEN) from Dimethyl 2,6-Naphthalenedicarboxylate

DM-2,6-NDC is a key monomer for the production of PEN via a two-step melt polymerization process involving transesterification and subsequent polycondensation.[5]

Materials:

- **Dimethyl 2,6-naphthalenedicarboxylate (DM-2,6-NDC)**
- Ethylene glycol
- Transesterification catalyst (e.g., zinc acetate or manganese acetate)[6]
- Polycondensation catalyst (e.g., antimony trioxide)[5][6]
- Stabilizer (e.g., phosphoric acid)[5]
- Polymerization reactor equipped with a stirrer, nitrogen inlet, and vacuum system

Procedure:

Step 1: Transesterification

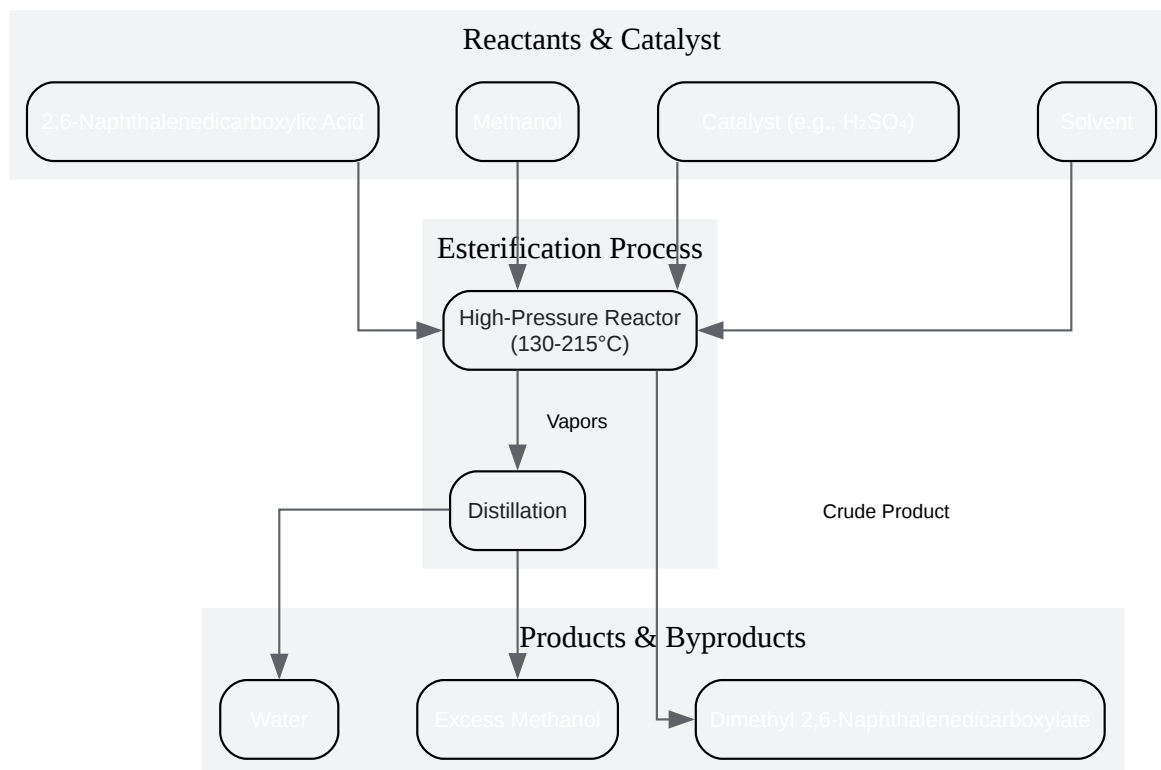
- DM-2,6-NDC and an excess of ethylene glycol are charged into the reactor along with the transesterification catalyst.[5]
- The mixture is heated to a temperature range of 180-260°C under a nitrogen atmosphere.[6][7]
- Methanol is liberated as a byproduct and removed from the reactor via distillation.[6] This step results in the formation of bis(2-hydroxyethyl) naphthalate and its oligomers.[5][6]

Step 2: Polycondensation

- The polycondensation catalyst and a stabilizer are added to the reactor. The stabilizer helps to deactivate the transesterification catalyst.
- The temperature is gradually increased to 270-300°C, and the pressure is reduced to below 1 Torr.[5][6]
- Under these conditions, ethylene glycol is removed, and the molecular weight of the polymer increases. This process is monitored by the increase in viscosity of the melt.
- The reaction is continued until the desired molecular weight of the PEN polymer is achieved.

Visualized Workflows

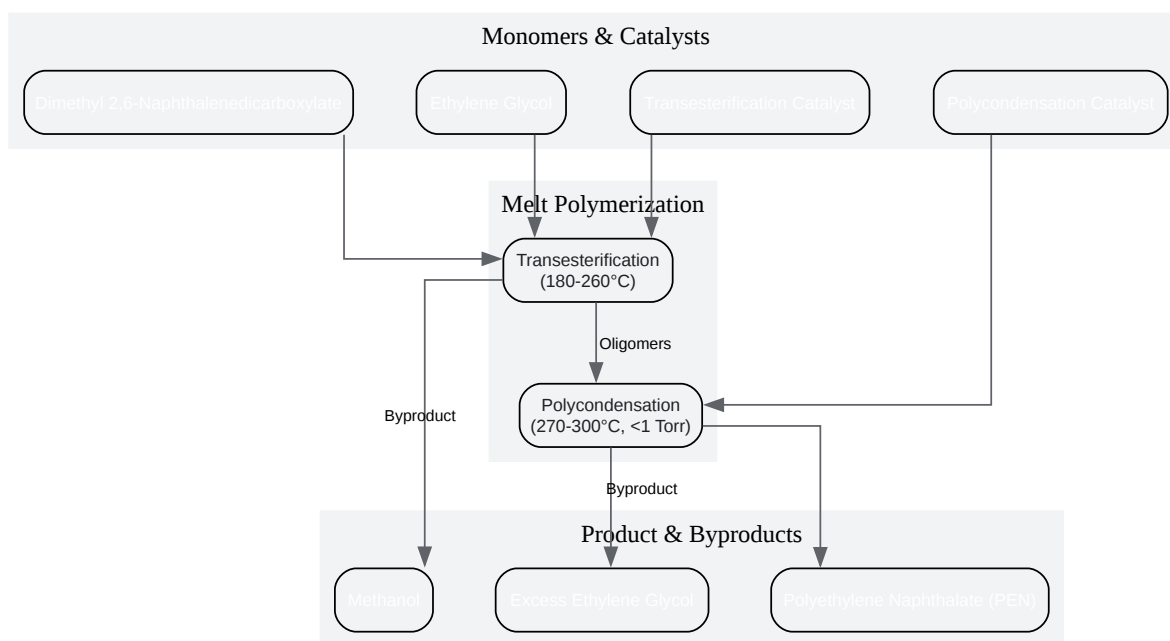
Synthesis of Dimethyl 2,6-Naphthalenedicarboxylate



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Caption: Workflow for the synthesis of **Dimethyl 2,6-naphthalenedicarboxylate**.

Polymerization of DM-2,6-NDC to Polyethylene Naphthalate (PEN)



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Caption: Workflow for the synthesis of Polyethylene Naphthalate (PEN).

Toxicological Data

Test	Species	Result
Acute Oral LD50	Rat	> 5000 mg/kg
Acute Dermal LD50	Rat	> 2000 mg/kg
Skin Irritation	Rabbit	Slight irritant
Skin Sensitization	Guinea Pig	Not a sensitizer
Genotoxicity	In vitro assays	Not genotoxic (with limitations due to insolubility)

A 28-day oral toxicity study in rats showed no treatment-related toxic effects.

Relevance to Drug Development

Direct studies on the biological activity or signaling pathways of **Dimethyl 2,6-naphthalenedicarboxylate** are not prominent in the current scientific literature. Its primary role is as a monomer in polymer synthesis. However, the naphthalene core is a well-established scaffold in medicinal chemistry, appearing in numerous approved drugs and biologically active compounds.^[8]

Naphthalene derivatives have been investigated for a wide range of therapeutic applications, including:

- Antimicrobial agents: Naphthalene-based compounds have shown activity against various bacteria and fungi.^{[8][9]}
- Anti-inflammatory drugs: The non-steroidal anti-inflammatory drug (NSAID) Naproxen features a naphthaleneacetic acid core.^[10]
- Anticancer agents: Certain naphthalene-chalcone derivatives have demonstrated significant activity against cancer cell lines.^[8]
- Antiviral and antihypertensive properties: The naphthalene scaffold has been explored for these and other activities.^[8]

The metabolic fate of naphthalene itself has been studied, revealing pathways involving the formation of reactive oxygen species, which contribute to its cytotoxicity.^{[8][11]} While DM-2,6-NDC is not directly implicated in these pathways, the general toxicological profile of naphthalene-containing compounds is an important consideration for any potential biological application.

For drug development professionals, DM-2,6-NDC and its parent acid, 2,6-naphthalenedicarboxylic acid, can be considered as potential starting materials or scaffolds for the synthesis of novel chemical entities. The dicarboxylate functionality allows for derivatization to create diverse libraries of compounds for screening.^[12]

Conclusion

Dimethyl 2,6-naphthalenedicarboxylate is a well-characterized chemical with a clearly defined primary application in the field of polymer science. Its synthesis and polymerization are well-documented processes. While direct biological data on DM-2,6-NDC is scarce, the prevalence of the naphthalene scaffold in medicinal chemistry suggests that this and related compounds could serve as valuable building blocks for the design and synthesis of new therapeutic agents. Further research would be required to explore any intrinsic biological activity of DM-2,6-NDC and its derivatives.

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